

Solubility of 2,4-Dichlorobenzyl alcohol in different organic solvents

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Compound of Interest

Compound Name: 2,4-Dichlorobenzyl alcohol

Cat. No.: B132187

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An In-depth Technical Guide to the Solubility of **2,4-Dichlorobenzyl Alcohol** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Dichlorobenzyl alcohol is a mild antiseptic agent with a broad spectrum of activity against bacteria and viruses associated with mouth and throat infections.[1][2] Its efficacy and formulation into various dosage forms, such as lozenges, are intrinsically linked to its physicochemical properties, most notably its solubility.[2][3][4] Understanding the solubility of **2,4-Dichlorobenzyl alcohol** in different organic solvents is critical for drug development, enabling informed decisions on purification, crystallization, formulation, and the development of analytical methods. This technical guide provides a summary of available solubility data for **2,4-Dichlorobenzyl alcohol** and outlines a general experimental protocol for its determination.

Data Presentation: Solubility of 2,4-Dichlorobenzyl Alcohol

The following table summarizes the known solubility of **2,4-Dichlorobenzyl alcohol** in various solvents. The data is compiled from publicly available safety data sheets and chemical

databases. It is important to note that comprehensive, temperature-dependent solubility data in a wide range of organic solvents is not readily available in the published literature.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Notes
Water	H ₂ O	870 mg/L[5]	20 (at pH 7)	Very slightly soluble[4] / Slightly Soluble[6]
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	100 mg/mL[1]	Not Specified	Requires sonication for dissolution.[1]
Ethanol (96%)	C ₂ H ₅ OH	Very Soluble[4]	Not Specified	Qualitative description.
Methanol	CH ₃ OH	Soluble[2][7][8]	Not Specified	Qualitative description.
Chloroform	CHCl ₃	Soluble[2][7][8]	Not Specified	Qualitative description.
10% DMSO in Corn Oil	Mixture	≥ 2.5 mg/mL[1]	Not Specified	A complex solvent system for in vivo studies.[1]
10% DMSO in PEG300/Tween-80/Saline	Mixture	≥ 2.5 mg/mL[1]	Not Specified	A complex solvent system for in vivo studies (40% PEG300, 5% Tween-80, 45% saline).[1]

Experimental Protocol: Equilibrium Solubility Determination

The following is a generalized protocol for determining the equilibrium solubility of **2,4-Dichlorobenzyl alcohol** in an organic solvent. This method is based on the principle of saturating a solvent with the solute and then quantifying the dissolved amount.

1. Materials and Equipment:

- **2,4-Dichlorobenzyl alcohol** (powder)
- Selected organic solvent (analytical grade)
- Scintillation vials or sealed flasks
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm PTFE)

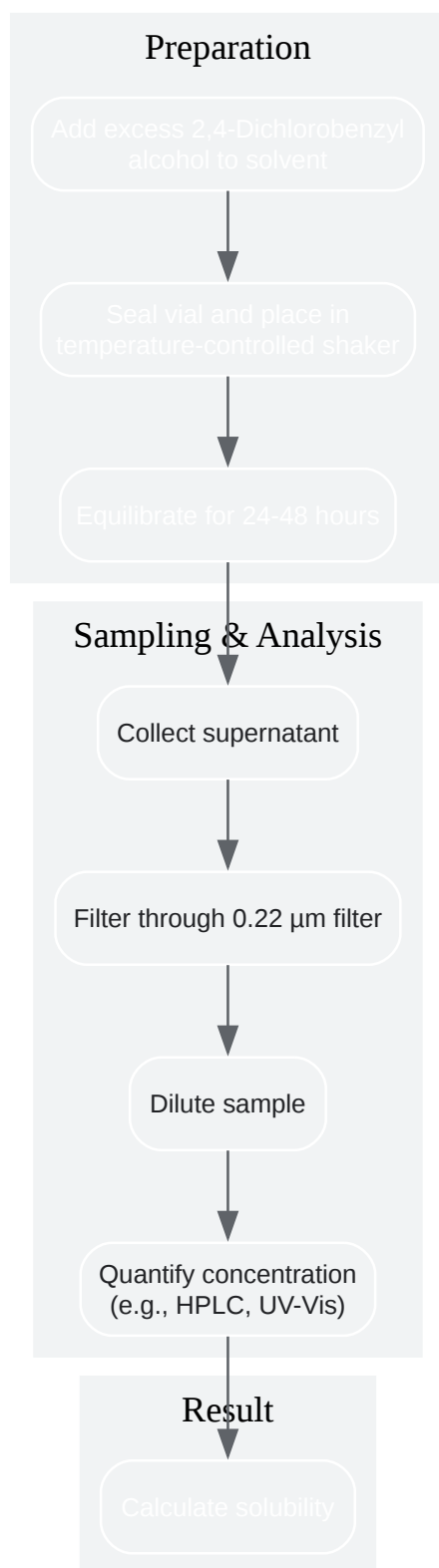
2. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2,4-Dichlorobenzyl alcohol** to a vial containing a known volume of the organic solvent. The excess solid should be clearly visible.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in an orbital shaker or on a stir plate at a constant temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure the solution is saturated.

- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a sample of the supernatant using a pipette.
 - Filter the sample through a syringe filter to remove any undissolved solid particles.
 - Dilute the filtered sample with a known volume of the solvent to bring the concentration within the analytical range of the measurement instrument.
- Quantification:
 - Prepare a series of standard solutions of **2,4-Dichlorobenzyl alcohol** of known concentrations in the chosen solvent.
 - Generate a calibration curve by analyzing the standard solutions using HPLC or UV-Vis spectrophotometry.
 - Analyze the diluted sample under the same conditions.
 - Determine the concentration of **2,4-Dichlorobenzyl alcohol** in the diluted sample by interpolating from the calibration curve.
 - Calculate the original solubility in the saturated solution, accounting for the dilution factor.

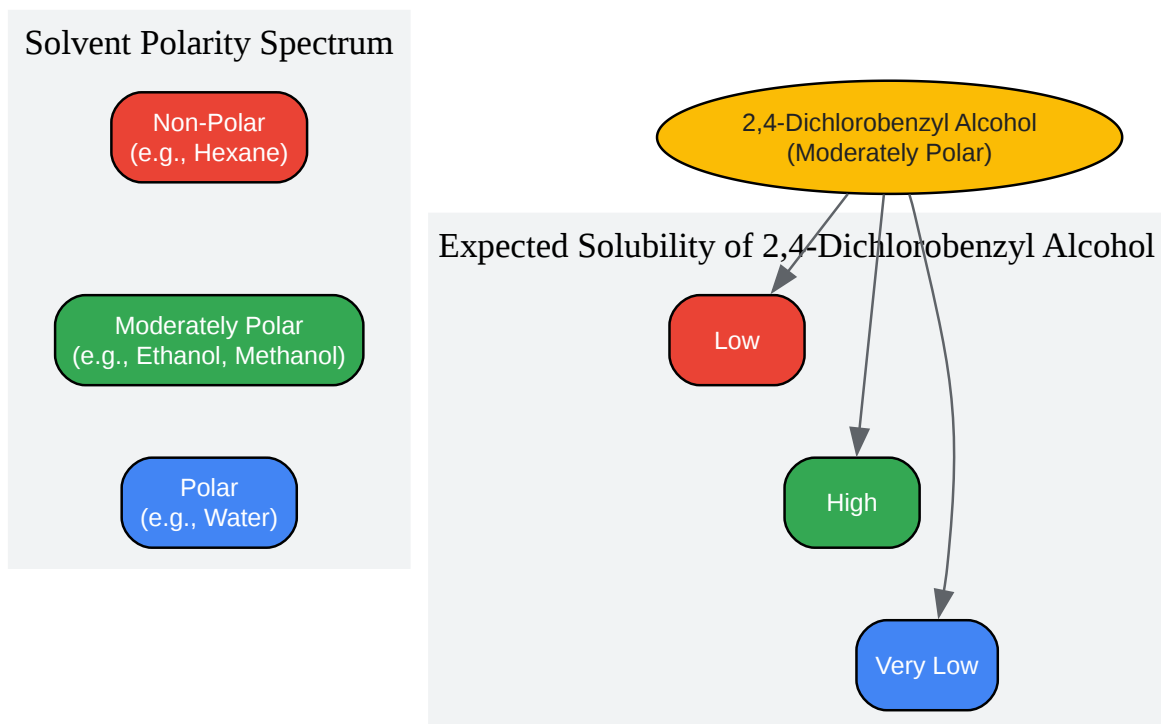
Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the general relationship between solvent polarity and the solubility of a moderately polar compound like **2,4-Dichlorobenzyl alcohol**.



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Caption: Experimental workflow for determining equilibrium solubility.



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Caption: Logical relationship of solubility based on solvent polarity.

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